

1-bromohexane safety data sheet and handling precautions

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An In-depth Technical Guide to the Safe Handling of 1-Bromohexane

Introduction

1-Bromohexane (CAS No. 111-25-1), also known as hexyl bromide, is a colorless to pale yellow liquid organohalide.[1][2] With the chemical formula C6H13Br, it serves as a crucial intermediate and reagent in the synthesis of pharmaceuticals, and other organic chemicals.[1] [3] Its utility in processes like Grignard reactions makes it a common substance in research and development laboratories.[4] However, its classification as a flammable liquid and an irritant necessitates a thorough understanding of its properties and strict adherence to safety protocols to mitigate risks.

This guide provides a comprehensive overview of the safety data and handling precautions for **1-bromohexane**, targeted at researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Understanding the physical and chemical properties of **1-bromohexane** is fundamental to its safe handling and storage.



| Property | Value |
|------------------------|--|
| Molecular Formula | C6H13Br[3][5] |
| Molecular Weight | 165.07 g/mol [3][5] |
| Appearance | Colorless to pale yellow liquid[1][2][6][7] |
| Odor | Pleasant odor[3] |
| Boiling Point | 154-158 °C[6][4] |
| Melting Point | -85 °C[4] |
| Flash Point | 57 °C (134.6 °F) - closed cup[6] |
| Density | ~1.176 g/mL at 25 °C[6] |
| Vapor Density | 5.7 (vs air)[8] |
| Vapor Pressure | <10 mmHg at 20 °C |
| Solubility in Water | Slightly soluble / Immiscible[1][2][4] |
| Solubility in Solvents | Soluble in many organic solvents like ethanol and acetone[1][2][9] |
| Refractive Index | n20/D 1.448 |

Hazard Identification and Classification

1-Bromohexane is classified as a hazardous substance. The following table summarizes its GHS classification and associated hazard statements.



| Classification | Hazard Statement (H- Code) | Description |
|---|-------------------------------|---|
| Flammable liquids (Category 3) | H226[3][5] | Flammable liquid and vapor |
| Skin irritation (Category 2) | H315[3][5] | Causes skin irritation |
| Eye irritation (Category 2A) | H319[3][5] | Causes serious eye irritation |
| Specific target organ toxicity - single exposure (Category 3), Respiratory system | H335[3][5] | May cause respiratory irritation |
| Hazardous to the aquatic environment, long-term hazard | H411[3] | Toxic to aquatic life with long lasting effects |

Signal Word: Warning[3][5]

Toxicological Data

Toxicological data provides crucial information on the potential health effects of exposure.

| Route of Exposure | Species | Value |
|------------------------|---------|-------------------------------------|
| Inhalation (LC50) | Rat | 550,000 mg/m³/30 min[9][10] [11] |
| Oral (LD50) | Rat | 3300 mg/kg[9] |
| Intraperitoneal (LD50) | Mouse | 1,226 mg/kg[10][11] |

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is essential to ensure safety when working with **1-bromohexane**.

Engineering Controls

 Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[9][12] Use of explosion-proof ventilation

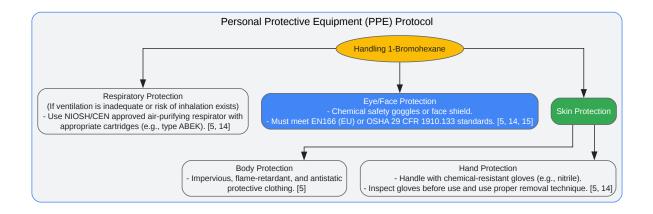


systems is required.[8]

 Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8][12]

Personal Protective Equipment (PPE)

A systematic approach to personal protection is mandatory. The diagram below illustrates the required PPE.



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Figure 1: Personal Protective Equipment (PPE) for **1-Bromohexane**.

Precautions for Safe Handling

- Avoid contact with skin, eyes, and clothing.[5][11][12]
- Avoid inhalation of vapor or mist.[5][11][12]
- Keep away from all sources of ignition, including heat, sparks, and open flames. No smoking.[13][5]



- Use only non-sparking tools.[12]
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment during transfer.[5][12]
- Wash hands thoroughly after handling and before breaks.[5]

Conditions for Safe Storage

- Store in a cool, dry, and well-ventilated place.[5][11]
- Keep containers tightly closed and sealed.[5][11] Opened containers must be carefully resealed and kept upright to prevent leakage.[5][11]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[4]
 [11]
- The designated storage class is for flammable liquids.[5]

Emergency ProceduresFirst Aid Measures

Immediate action is required in case of exposure. Always show the Safety Data Sheet to attending medical personnel.[1][5]



| Exposure Route | First Aid Protocol |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician.[5][11] |
| Skin Contact | Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician.[3][5] |
| Eye Contact | Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Consult an ophthalmologist.[1][5] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[3][5][11] |

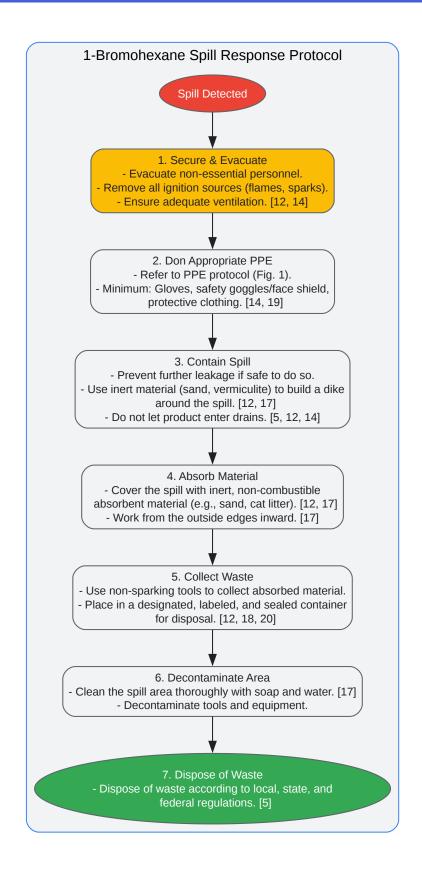
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO2).[5][11] Water mist may be used to cool unopened containers.[7][11]
- Unsuitable Extinguishing Media: Solid streams of water may be ineffective.[11]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[7] Containers may explode when heated.[7] Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen bromide gas.[11]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][7]

Accidental Release Measures (Spill Protocol)

A systematic workflow must be followed in the event of a spill to ensure safety and minimize environmental contamination.





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Figure 2: Workflow for 1-Bromohexane Spill Response.



Conclusion

1-Bromohexane is an indispensable chemical in synthetic chemistry, but its inherent hazards demand rigorous safety practices. A comprehensive understanding of its properties, coupled with the disciplined implementation of handling, storage, and emergency protocols, is paramount for the protection of laboratory personnel and the environment. By adhering to the guidelines outlined in this document, researchers and scientists can effectively mitigate the risks associated with the use of **1-bromohexane**.

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